

Application of Diosmetinidin Chloride in NF- κ B Signaling Pathway Studies

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Compound of Interest

Compound Name: *Diosmetinidin chloride*

Cat. No.: *B1602025*

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Introduction

Diosmetinidin chloride, a derivative of the natural flavonoid diosmetin, is emerging as a potent modulator of the nuclear factor-kappa B (NF- κ B) signaling pathway. The NF- κ B pathway is a cornerstone of the inflammatory response, and its dysregulation is implicated in a multitude of chronic diseases, including inflammatory disorders, autoimmune diseases, and cancer.

Diosmetinidin chloride offers a valuable tool for researchers studying the intricacies of NF- κ B signaling and for professionals in drug development seeking novel anti-inflammatory therapeutics. These application notes provide a comprehensive overview of the use of **Diosmetinidin chloride** in this context, complete with detailed experimental protocols and quantitative data.

Mechanism of Action

Diosmetinidin chloride exerts its inhibitory effects on the NF- κ B signaling pathway through a multi-targeted mechanism. In unstimulated cells, NF- κ B dimers (most commonly the p65/p50 heterodimer) are sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins, with I κ B α being a key regulator. Upon stimulation by various inflammatory signals such as tumor necrosis factor-alpha (TNF- α) or lipopolysaccharide (LPS), the I κ B kinase (IKK) complex is activated. IKK then phosphorylates I κ B α , targeting it for ubiquitination and subsequent proteasomal degradation. This event unmasks the nuclear localization signal (NLS) on the NF- κ B subunits, leading to their translocation into the nucleus. Once in the nucleus, NF- κ B binds to specific

DNA sequences in the promoter regions of target genes, inducing the transcription of pro-inflammatory cytokines, chemokines, and adhesion molecules.

Studies have shown that diosmetin, the parent compound of **Diosmetinidin chloride**, can effectively suppress this cascade. It has been observed to inhibit the phosphorylation of the IKK complex, thereby preventing the subsequent phosphorylation and degradation of I κ B α .^[1] This leads to the stabilization of the I κ B α -NF- κ B complex in the cytoplasm, effectively blocking the nuclear translocation of the active p65 subunit.^[1] Consequently, the transcription of NF- κ B target genes, including those for IL-6, TNF- α , and IL-1 β , is significantly downregulated.^{[1][2][3]}

Data Presentation

The following tables summarize the quantitative effects of Diosmetin on key markers of the NF- κ B signaling pathway. The data has been compiled from various studies to provide a comparative overview.

Table 1: Effect of Diosmetin on Pro-inflammatory Cytokine Secretion

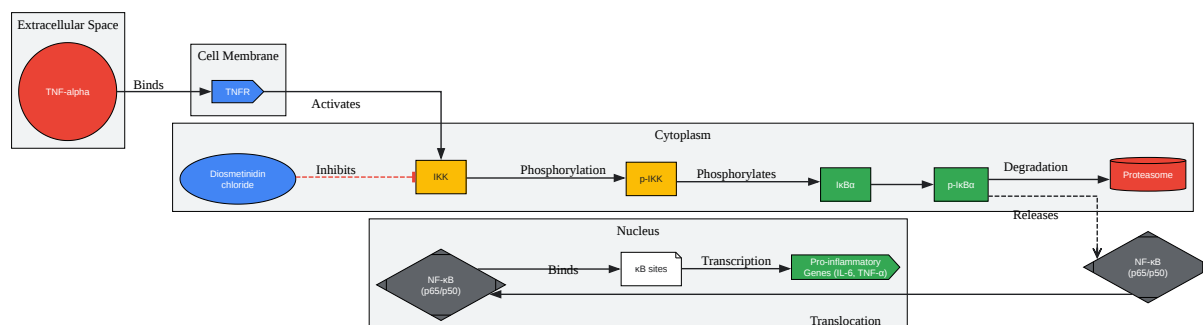
Cell Type	Stimulant	Diosmetin Concentration	IL-6 Inhibition (%)	TNF- α Inhibition (%)	Reference
HUVEC	PMA	50 μ M	~50%	-	^[1]
MH7A	TNF- α	10 μ M	Significant Reduction	Significant Reduction	^[4]
MH7A	TNF- α	20 μ M	Significant Reduction	Significant Reduction	^[4]
MH7A	TNF- α	40 μ M	Significant Reduction	Significant Reduction	^[4]
RAW264.7	LPS	20 μ M	Significant Reduction	-	^[5]

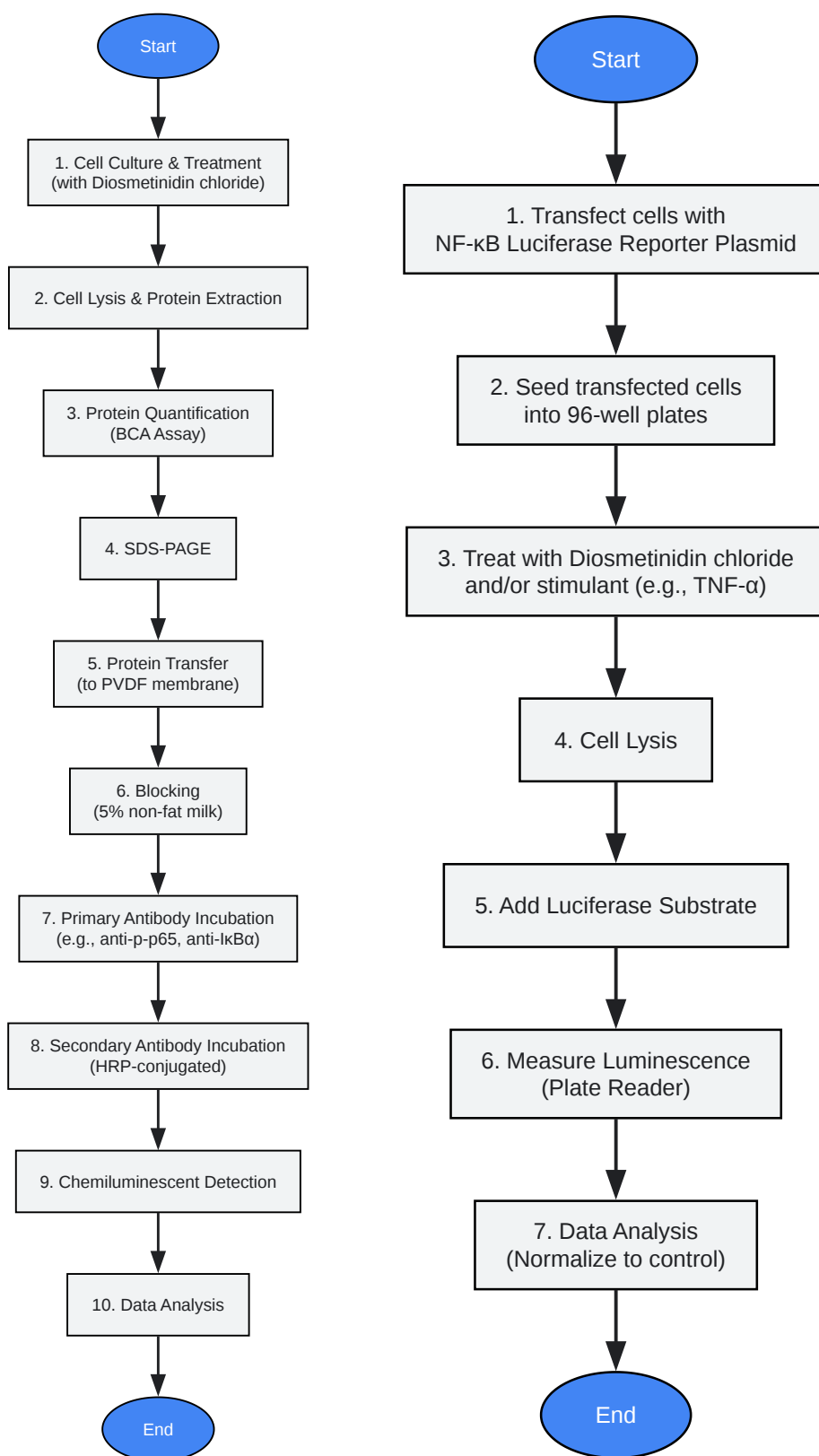
Table 2: Effect of Diosmetin on NF- κ B Pathway Protein Phosphorylation and Expression

Cell Type/Model	Stimulant	Diosmetin Concentration	Effect on p-IKK	Effect on p-IkB α	Effect on Nuclear p65	Reference
Acute Hepatic Failure Mice	LPS/D-GalN	50 mg/kg	Inhibition	Inhibition	Reduced Expression	[1]
Hypertensive Rats	L-NAME	20 mg/kg	-	-	Decreased Overexpression	[2]
Hypertensive Rats	L-NAME	40 mg/kg	-	-	Decreased Overexpression	[2]
HepG2 Cells	-	10 μ M	Downregulation	-	Downregulation	[6]
HepG2 Cells	-	25 μ g/ml	Downregulation	-	Downregulation	[6]
HaCaT Cells	TNF- α	Dose-dependent	-	Reduced Protein Expression	Reduced Protein Expression	[7]

Mandatory Visualization

Signaling Pathways and Experimental Workflows





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References

- 1. Diosmetin exerts anti-oxidative, anti-inflammatory and anti-apoptotic effects to protect against endotoxin-induced acute hepatic failure in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anti-Inflammatory Properties of the Citrus Flavonoid Diosmetin: An Updated Review of Experimental Models - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Anti-inflammatory effects of natural flavonoid diosmetin in IL-4 and LPS-induced macrophage activation and atopic dermatitis model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. e-century.us [e-century.us]
- 7. Anti-inflammatory effects of natural flavonoid diosmetin in IL-4 and LPS-induced macrophage activation and atopic dermatitis model - PubMed [pubmed.ncbi.nlm.nih.gov]
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